

Essential Safety and Logistical Information for Handling Cyclohexanone 2,4-dinitrophenylhydrazone

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Compound of Interest

Compound Name: Cyclohexanone 2,4-dinitrophenylhydrazone

Cat. No.: B073727

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Cyclohexanone 2,4-dinitrophenylhydrazone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

Cyclohexanone 2,4-dinitrophenylhydrazone is classified as a hazardous substance.[1] Key risks include potential skin sensitization.[1] The related compound, 2,4-dinitrophenylhydrazine, is a flammable solid and can be explosive when dry.[2][3][4]

Health Hazards:

- May cause skin sensitization upon contact.[1]
- Harmful if swallowed, in contact with skin, or if inhaled.[5]
- Ingestion may be damaging to health, with the potential to cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.[1]
- Causes irritation to the skin and eyes, with symptoms including redness, itching, and pain.[4]

Physical Hazards:

- Combustible solid that burns but does not easily propagate a flame.[1]
- The dry parent compound, 2,4-dinitrophenylhydrazine, is sensitive to shock and friction and can be explosive.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Cyclohexanone 2,4-dinitrophenylhydrazone** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles are required.[2][4] Contact lenses should not be worn as they can absorb and concentrate irritants.[1]
Hand Protection	Chemical-resistant gloves	Wear suitable protective gloves. Consult the glove manufacturer's compatibility data.[5][6]
Body Protection	Laboratory Coat	A lab coat or apron should be worn to prevent skin contact.[2][4]
Respiratory Protection	Dust Respirator	Use a NIOSH-approved dust respirator if there is a risk of generating dust or if ventilation is inadequate.[2]

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the stability of **Cyclohexanone 2,4-dinitrophenylhydrazone** and preventing accidents.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[\[1\]](#)[\[6\]](#)
- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[1\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[2\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[7\]](#)
- Flammable materials should be stored in a dedicated safety cabinet.[\[2\]](#)

Accidental Release and Disposal Plan

Spill Response:

- Minor Spills: Remove all ignition sources.[\[1\]](#) Clean up spills immediately using dry procedures to avoid generating dust.[\[1\]](#) Wear appropriate PPE. Place the spilled material into a suitable, labeled container for waste disposal.[\[1\]](#)
- Major Spills: Evacuate the area and alert emergency responders.[\[1\]](#) Wear a self-contained breathing apparatus and full protective suit.[\[2\]](#) Prevent the spill from entering drains or waterways.[\[1\]](#)

Waste Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[\[1\]](#)

- Contaminated materials and unused product should be treated as hazardous waste.[3]
- Dispose of the waste in sealed containers through a licensed disposal company.[3] Do not discharge into sewers or waterways.[1]

Physicochemical Data

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₄ O ₄ [1][8]
Molecular Weight	278.26 g/mol [9]
Appearance	Yellow to orange crystalline solid[5] or beige powder.[10]
Melting Point	159-160 °C
Solubility	Poorly soluble in water, but soluble in organic solvents like ethanol and chloroform.[5]

Experimental Protocol: Brady's Test for Aldehydes and Ketones

Cyclohexanone 2,4-dinitrophenylhydrazone is a derivative formed from the reaction of cyclohexanone with 2,4-dinitrophenylhydrazine (Brady's reagent). This reaction is a classic qualitative test for identifying aldehydes and ketones.

Objective: To detect the presence of a carbonyl group in an unknown sample.

Materials:

- 2,4-Dinitrophenylhydrazine (Brady's reagent)
- Sample to be tested
- Ethanol or methanol
- Test tubes

- Pipettes
- Vacuum filtration apparatus

Procedure:

- Preparation of the Reagent: A solution of 2,4-dinitrophenylhydrazine is typically prepared in a mixture of methanol and sulfuric acid.
- Sample Preparation: If the sample is a solid, dissolve a small amount in a suitable solvent like ethanol. If it is a liquid, it can be used directly.
- Reaction: Add a few drops of the sample solution to a test tube containing the 2,4-dinitrophenylhydrazine reagent.
- Observation: A positive test is indicated by the formation of a yellow, orange, or red precipitate.[3] Aromatic aldehydes and ketones tend to produce red precipitates, while aliphatic ones typically yield yellow to orange precipitates.[3]
- Isolation and Purification: The resulting precipitate (the dinitrophenylhydrazone derivative) can be collected by vacuum filtration.[3] The melting point of the purified derivative can be determined and compared to known values for identification.

Workflow Diagrams

The following diagrams illustrate the key workflows for handling **Cyclohexanone 2,4-dinitrophenylhydrazone**.

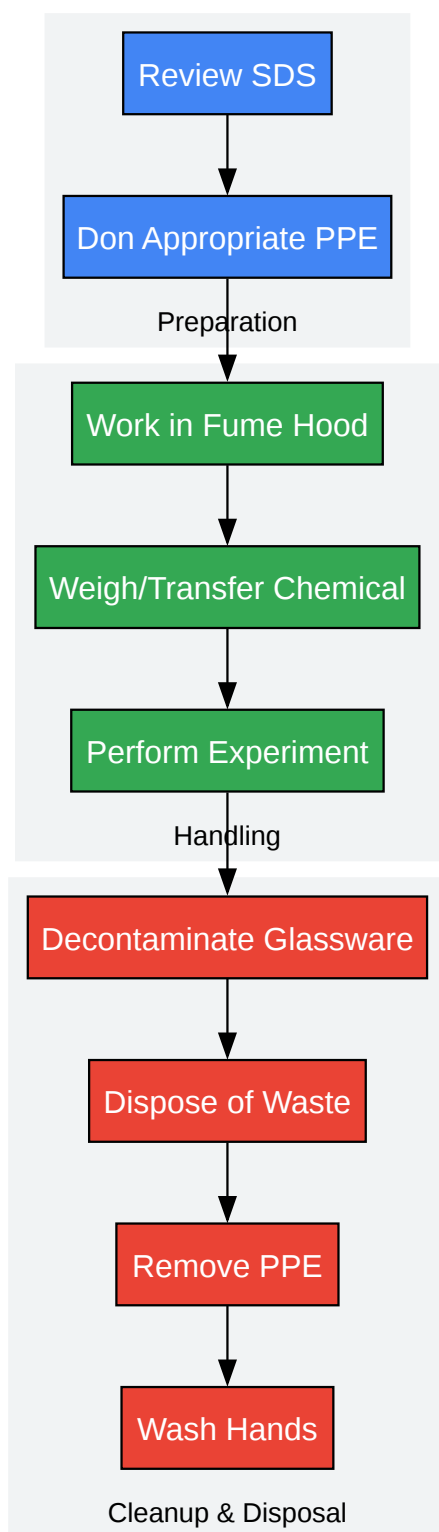


Figure 1: Safe Handling Workflow

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Caption: Figure 1: Step-by-step workflow for the safe handling of **Cyclohexanone 2,4-dinitrophenylhydrazone**.

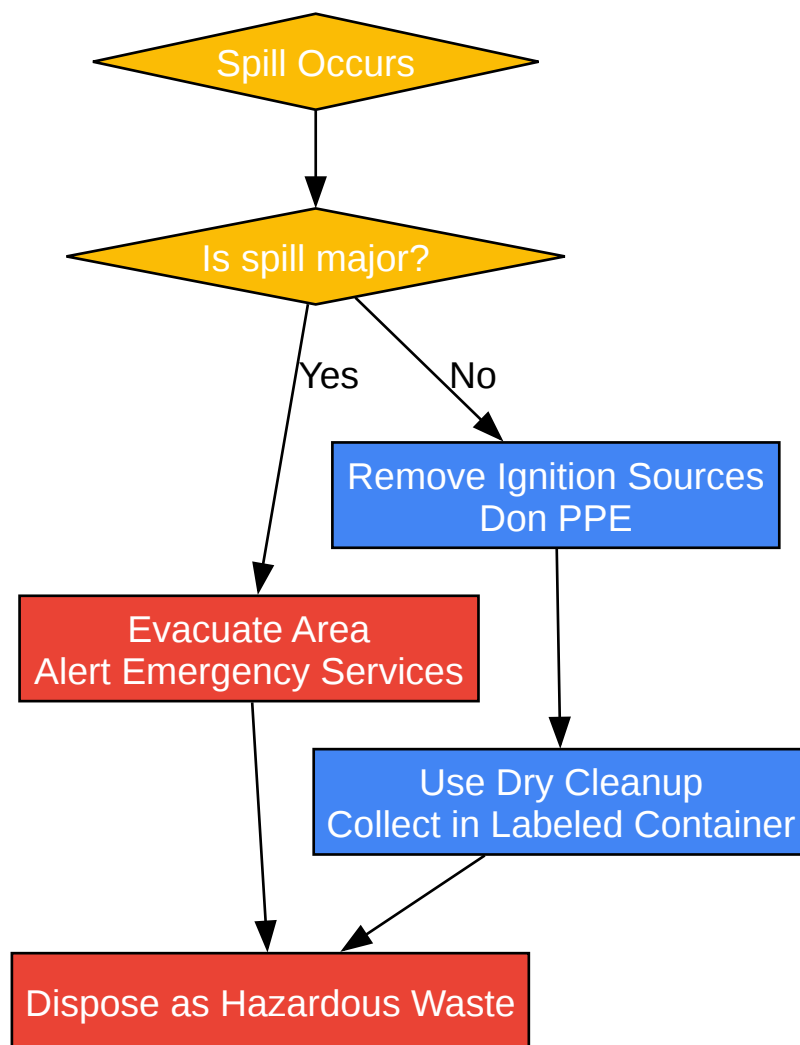


Figure 2: Spill Response Logic

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Caption: Figure 2: Decision-making process for responding to a spill of **Cyclohexanone 2,4-dinitrophenylhydrazone**.

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